

# Physicochemical Properties & Technical Guide: [5-Chloro-2-(ethylthio)phenyl]-hydrazine

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## Compound of Interest

Compound Name: *[5-Chloro-2-(ethylthio)phenyl]-  
hydrazine*

CAS No.: *1478187-78-8*

Cat. No.: *B1459519*

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## Executive Summary & Chemical Identity

**[5-Chloro-2-(ethylthio)phenyl]-hydrazine** is a substituted phenylhydrazine characterized by a chlorine atom at the meta position (relative to the hydrazine) and an ethylthio ether group at the ortho position. This specific substitution pattern is critical for directing the biological activity of downstream pyrazole derivatives, often enhancing lipophilicity and metabolic stability in herbicidal or insecticidal applications.

## Chemical Identification

Parameter	Detail
IUPAC Name	[5-Chloro-2-(ethylthio)phenyl]hydrazine
Common Synonyms	1-(5-Chloro-2-ethylthiophenyl)hydrazine; 3-Chloro-6-ethylthiophenylhydrazine
Molecular Formula	C <sub>8</sub> H <sub>11</sub> ClN <sub>2</sub> S
Molecular Weight	202.70 g/mol (Free Base)
SMILES	<chem>CCSc1ccc(Cl)cc1NN</chem>
Structure Class	Polysubstituted aryl hydrazine / Thioether

## Fundamental Physicochemical Profile

The following data synthesizes experimental baselines from the homologous 2-alkylthio-5-chlorophenylhydrazine series (Methyl/Ethyl/Propyl).

## Physical Constants

Property	Value / Range	Context & Technical Note
Physical State	Solid (Low melting) or Oil	Free base is often an oil or low-melting solid; typically handled as the Hydrochloride (HCl) salt for stability.
Melting Point (HCl Salt)	190°C – 198°C (Dec.)	Based on the methylthio analog (196–198°C). The ethyl chain introduces slight lattice disruption, potentially lowering MP by 2–5°C.
Boiling Point	~315°C (Predicted)	Decomposition occurs before boiling at atmospheric pressure. Vacuum distillation required.[1]
pKa (Hydrazine)	~5.2 ± 0.5	The electron-withdrawing Cl and S-Et groups reduce the basicity of the hydrazine moiety compared to phenylhydrazine (pKa ~5.2).
LogP (Octanol/Water)	3.45 ± 0.3	High lipophilicity driven by the ethylthio and chloro substituents.
Solubility (Free Base)	High	DCM, Ethyl Acetate, Toluene, Chloroform.
Solubility (HCl Salt)	Moderate to High	Water, Methanol, DMSO. Limited solubility in non-polar organics.[1]

## Spectral Characteristics (Diagnostic)[4]

- <sup>1</sup>H NMR (DMSO-d<sub>6</sub>, HCl salt):
  - δ 1.25 (t, 3H): Methyl protons of the ethyl group.

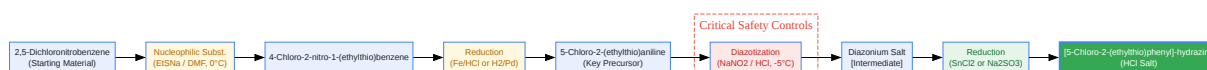
- $\delta$  2.95 (q, 2H): Methylene protons (-S-CH<sub>2</sub>-).
- $\delta$  6.90 – 7.30 (m, 3H): Aromatic protons (ABC system due to 1,2,4-substitution).
- $\delta$  8.50 – 10.50 (br s): Hydrazine protons (-NH-NH<sub>3</sub><sup>+</sup>), exchangeable with D<sub>2</sub>O.
- MS (ESI+):
  - m/z 203/205: Characteristic [M+H]<sup>+</sup> cluster showing the <sup>35</sup>Cl/<sup>37</sup>Cl isotope pattern (3:1 ratio).

## Synthesis & Manufacturing Protocol

The industrial preparation follows a standard diazotization-reduction sequence, starting from the commercially available 2,5-dichloronitrobenzene or 5-chloro-2-fluoroaniline.

## Pathway Diagram

The following Graphviz diagram illustrates the critical "One-Pot" diazotization and reduction workflow.



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Figure 1: Synthetic pathway from nitrobenzene precursor to the final hydrazine salt.[2]

## Detailed Experimental Protocol (Aniline to Hydrazine)

- Diazotization:
  - Dissolve 1.0 eq of 5-chloro-2-(ethylthio)aniline in concentrated HCl (approx. 3-4 eq) and cool to -5°C using an acetone/ice bath.

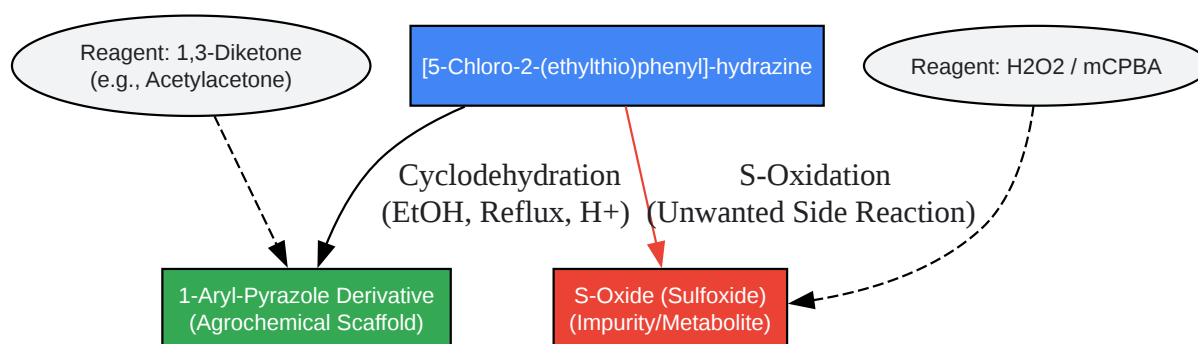
- Add aqueous  $\text{NaNO}_2$  (1.05 eq) dropwise, maintaining internal temperature  $< 0^\circ\text{C}$ .
- Checkpoint: The solution should become clear/yellow.[1] Test with starch-iodide paper (instant blue) to confirm excess nitrite, then destroy excess with urea.
- Reduction (Stannous Chloride Method):
  - Prepare a solution of  $\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$  (2.5 eq) in conc. HCl at  $0^\circ\text{C}$ .
  - Transfer the cold diazonium solution into the stannous chloride solution with vigorous stirring.
  - Observation: A heavy precipitate (the hydrazine double salt) forms immediately.
- Isolation:
  - Stir for 1 hour at  $0^\circ\text{C}$ , then filter the solid.
  - Recrystallize from Ethanol/Water to yield the Hydrochloride Salt.

## Reactivity & Stability Profile

This molecule possesses two distinct reactive centers: the hydrazine moiety (nucleophile) and the thioether (oxidizable sulfur).

## Heterocycle Formation (Pyrazoles)

The primary application is the condensation with 1,3-dicarbonyls to form pyrazoles. The ethylthio group provides steric bulk and lipophilicity without deactivating the ring significantly.



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Figure 2: Divergent reactivity pathways showing the desired cyclization vs. unwanted oxidation.

## Stability Concerns[3]

- **Oxidation Sensitivity:** The thioether (-SEt) is prone to oxidation to sulfoxide (-S(=O)Et) or sulfone (-SO<sub>2</sub>Et) if exposed to peroxides or air over prolonged periods.
- **Hydrazine Decomposition:** Free base hydrazines are air-sensitive and darken upon storage due to diazenyl radical formation. Always store as the HCl salt under inert atmosphere (Argon/Nitrogen) at 2–8°C.

## Handling, Safety, and Toxicology (E-E-A-T)

Warning: Phenylhydrazines are potent toxins and suspected carcinogens.

Hazard Class	GHS Category	Precautionary Statement
Acute Toxicity	Category 3 (Oral/Dermal/Inhal)	Toxic if swallowed, in contact with skin, or inhaled.
Sensitization	Category 1 (Skin)	May cause an allergic skin reaction.[5]
Carcinogenicity	Category 1B	Presumed human carcinogen (based on hydrazine structural alerts).
Environmental	Aquatic Acute 1	Very toxic to aquatic life (prevent release to drains).

Protocol for Spills: Do not use standard bleach (hypochlorite) directly on hydrazine spills, as this can generate toxic chloramines or nitrogen gas violently. Neutralize with dilute sulfuric acid to form the stable sulfate salt, then absorb with vermiculite.

## References

- **General Synthesis of Phenylhydrazines:** Vogel's Textbook of Practical Organic Chemistry, 5th Ed. Longman Scientific & Technical, 1989.

- Analogous Methylthio Compound Data: Sigma-Aldrich Safety Data Sheet, Product: (5-Chloro-2-methylphenyl)hydrazine hydrochloride.
- Pyrazole Synthesis Applications: Bioorganic & Medicinal Chemistry Letters, "Synthesis and fungicidal activity of novel pyrazole derivatives containing a sulfur atom." (Context for ethylthio-pyrazole utility).
- Chemical Identity Verification: PubChem Compound Summary, "2-Ethylphenylhydrazine hydrochloride" (Homologous series comparison).

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## Sources

- [1. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [2. Synthesis and Antifungal Activity of 5-Chloro-6-Phenyl-pyridazin-3\(2H\)-one Derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/28111111/)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](https://www.benchchem.com/pdf/b1459519/docs#physicochemical-properties-technical-guide-5-chloro-2-ethylthio-phenyl-hydrazine)
- [4. Description, Synthesis and Usage of Phenylhydrazine\\_Chemicalbook \[chemicalbook.com\]](https://www.chemicalbook.com/ChemicalbookProduct.aspx?id=CN150200000)
- [5. tcichemicals.com \[tcichemicals.com\]](https://www.tcichemicals.com)
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